

1,2-Dibromo-3-nitrobenzene CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,2-Dibromo-3-nitrobenzene

Cat. No.: B2914482

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An In-Depth Technical Guide to **1,2-Dibromo-3-nitrobenzene**: Properties, Synthesis, and Applications

Introduction

1,2-Dibromo-3-nitrobenzene is a substituted aromatic compound of significant interest in synthetic organic chemistry. Its unique substitution pattern, featuring two adjacent bromine atoms and a nitro group, makes it a versatile building block for the synthesis of more complex molecular architectures. This guide provides a comprehensive overview of its chemical identity, molecular structure, physicochemical properties, a validated synthesis protocol, and its applications, particularly in the field of drug discovery and development.

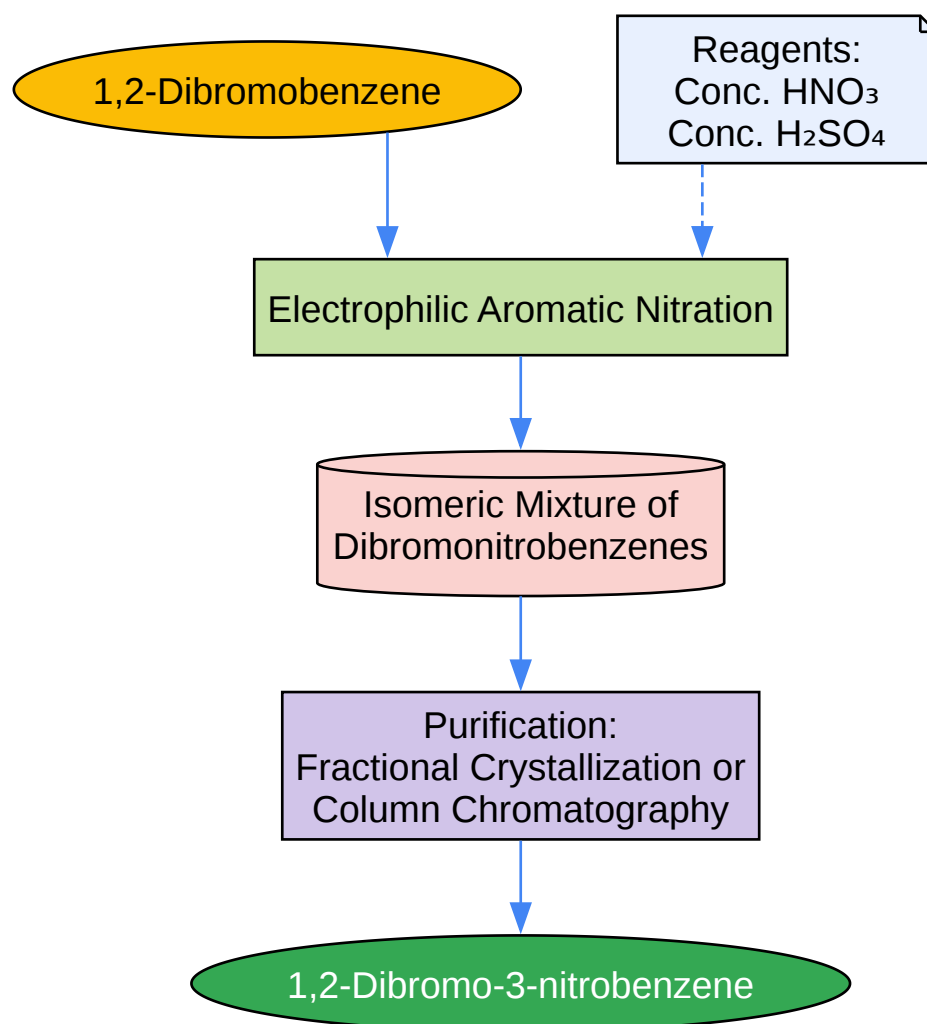
The strategic placement of the bromo and nitro substituents governs the molecule's reactivity. The electron-withdrawing nature of the nitro group deactivates the aromatic ring towards electrophilic substitution, while the bulky bromine atoms provide steric hindrance and specific sites for nucleophilic substitution or metal-catalyzed cross-coupling reactions. Understanding these characteristics is paramount for its effective utilization in multi-step syntheses.

Chemical Identity and Molecular Structure

A precise understanding of a compound's identity is the foundation of all scientific research. The key identifiers for **1,2-Dibromo-3-nitrobenzene** are consolidated below.

Identifier	Value	Source
CAS Number	26429-41-4	PubChem[1]
Molecular Formula	C ₆ H ₃ Br ₂ NO ₂	PubChem[1]
IUPAC Name	1,2-dibromo-3-nitrobenzene	PubChem[1]
Synonyms	2,3-dibromonitrobenzene	PubChem[1]
Molecular Weight	280.90 g/mol	PubChem[1]
InChI Key	LPOQWSWPRAGSBK- UHFFFAOYSA-N	PubChem[1]

The molecular structure, characterized by a benzene ring substituted at positions 1, 2, and 3 with bromine, bromine, and a nitro group, respectively, is depicted below.



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References

- 1. 1,2-Dibromo-3-nitrobenzene | C₆H₃Br₂NO₂ | CID 12167356 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1,2-Dibromo-3-nitrobenzene CAS number and molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2914482#1-2-dibromo-3-nitrobenzene-cas-number-and-molecular-structure]

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